

# Application of 1,2-Dibromopropane in Environmental Chemistry Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dibromopropane

Cat. No.: B165211

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**1,2-Dibromopropane** (1,2-DBP), also known as propylene dibromide, is a halogenated organic compound that has seen use as a chemical intermediate and formerly as a soil fumigant.[1][2] Its presence in the environment, primarily due to historical agricultural applications and industrial releases, has led to its significance in environmental chemistry studies.[2] Understanding its fate, transport, and degradation is crucial for assessing its environmental impact and developing remediation strategies. These application notes provide an overview of the use of 1,2-DBP in such studies and detail protocols for its analysis. While much of the historical regulatory and environmental focus has been on the related compound 1,2-dibromo-3-chloropropane (DBCP), the study of 1,2-DBP is equally important for a comprehensive understanding of brominated pollutant behavior.

## Physicochemical Properties

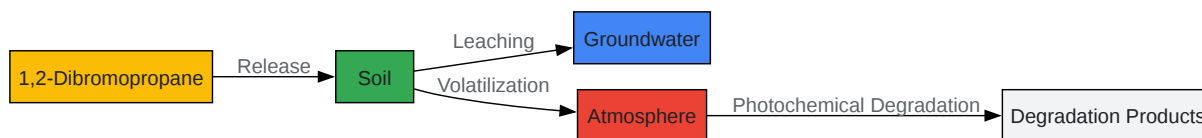
A summary of the key physicochemical properties of **1,2-Dibromopropane** is presented in the table below. This data is essential for modeling its environmental distribution and designing analytical methods.

Property	Value	Reference
Chemical Formula	C <sub>3</sub> H <sub>6</sub> Br <sub>2</sub>	[3]
Molecular Weight	201.89 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][3]
Density	1.94 g/cm <sup>3</sup>	[1]
Boiling Point	140 - 142 °C	[1]
Melting Point	-55 °C	[1]
Water Solubility	Insoluble	[4]
Vapor Density	7 (Air = 1)	[4]

## Environmental Fate and Transport

The environmental behavior of **1,2-Dibromopropane** is governed by its physical and chemical properties. Upon release into the environment, it is subject to several transport and degradation processes.

- **Volatility:** With a high vapor density, 1,2-DBP is heavier than air and will tend to sink.[4] However, it is also a volatile compound and is expected to largely evaporate from soil surfaces.[2]
- **Leaching:** Despite its low water solubility, 1,2-DBP has been detected in groundwater, indicating its potential to leach through the soil profile.[2] The related compound, DBCP, is known to be mobile in soil and can migrate to groundwater.[5]
- **Persistence:** Halogenated hydrocarbons can be persistent in the environment. DBCP, for instance, has been shown to remain in soil for more than two years.[5] While specific data on the persistence of 1,2-DBP is less available, its chemical nature suggests it may also exhibit persistence.
- **Atmospheric Degradation:** In the atmosphere, vapor-phase **1,2-dibromopropane** is expected to be degraded by reaction with photochemically-produced hydroxyl radicals.[6] The estimated half-life for this reaction in the air is approximately 37 days.[6]



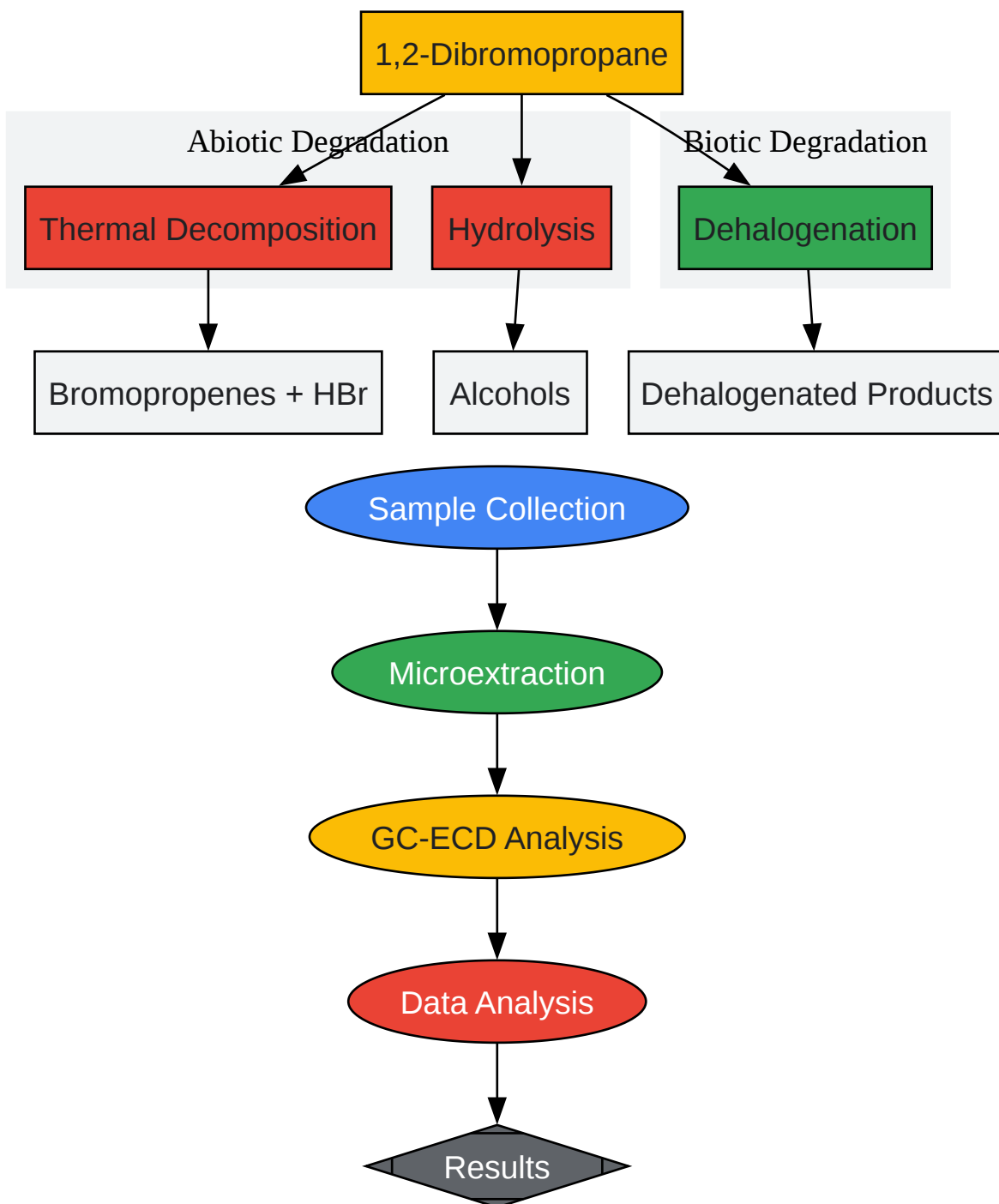
[Click to download full resolution via product page](#)

Caption: Environmental fate of **1,2-Dibromopropane**.

## Degradation Pathways

The degradation of **1,2-Dibromopropane** in the environment can occur through both abiotic and biotic processes.

- **Chemical Degradation:** The thermal decomposition of 1,2-DBP has been shown to proceed via a dual mechanism of unimolecular elimination and radical-chain processes, yielding various bromopropenes and hydrogen bromide.[7] In aquatic environments, halogenated aliphatic compounds can undergo hydrolysis, although this is generally a slow process for compounds like DBCP.[8]
- **Biodegradation:** While specific studies on the biodegradation of 1,2-DBP are limited, research on similar compounds provides insights. For instance, the degradation of 1,2,3-tribromopropane by *Agrobacterium radiobacter* is initiated by a dehalogenase.[9] Biodegradation of DBCP in soil has been observed, but the rate is often slow.[8] Enhanced reductive dechlorination using zero-valent iron has been explored as a remediation technique for similar chlorinated compounds like 1,2-dichloropropane.[10][11]



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. suburbantestinglabs.com [suburbantestinglabs.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 1,2-DIBROMOPROPANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. cdn.who.int [cdn.who.int]
- 6. 1,2-Dibromopropane | C<sub>3</sub>H<sub>6</sub>Br<sub>2</sub> | CID 6553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Gas-phase thermal decomposition reactions of 1,2-dibromopropane - Journal of the Chemical Society, Faraday Transactions 2: Molecular and Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 8. atsdr.cdc.gov [atsdr.cdc.gov]
- 9. 1,2,3-Tribromopropane Degradation Pathway [eawag-bbd.ethz.ch]
- 10. battelle.org [battelle.org]
- 11. Treatment of 1,2-dibromo-3-chloropropane and nitrate-contaminated water with zero-valent iron or hydrogen/palladium catalysts | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Application of 1,2-Dibromopropane in Environmental Chemistry Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165211#application-of-1-2-dibromopropane-in-environmental-chemistry-studies]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)